

Safe Disposal of D-Saccharic Acid 1,4-Lactone Hydrate: A Procedural Guide

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Compound of Interest

Compound Name: *D-Saccharic acid 1,4-lactone hydrate*

Cat. No.: *B022300*

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This guide provides essential safety and logistical information for the proper disposal of **D-Saccharic acid 1,4-lactone hydrate**, tailored for researchers, scientists, and drug development professionals. The following procedures are synthesized from safety data sheets (SDS) to ensure safe handling and environmental protection.

Hazard Assessment

Conflicting information exists regarding the hazardous nature of **D-Saccharic acid 1,4-lactone hydrate**. While some suppliers classify it as non-hazardous[1][2], others identify it as causing skin and eye irritation, being harmful if swallowed, and potentially causing respiratory irritation[3][4]. Therefore, it is prudent to handle this compound as potentially hazardous.

Hazard Identification Summary:

Hazard Category	Classification	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[3]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[3][4]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[3][4]
Aquatic Hazard	Water hazard class 1 (Slightly hazardous for water)	[1]

Personal Protective Equipment (PPE)

Before handling **D-Saccharic acid 1,4-lactone hydrate** for disposal, ensure the following personal protective equipment is used:

- Hand Protection: Wear impermeable and resistant gloves.[1]
- Eye/Face Protection: Use safety glasses or goggles.[4]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.[4]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[2]

Step-by-Step Disposal Protocol

1. Managing Spills and Residues:

- Avoid Dust Generation: Take measures to prevent the formation of dust.[2]
- Containment: In case of a spill, prevent the substance from entering drains, other waterways, or soil.[1][4][5]
- Clean-up: Carefully sweep up, vacuum, or absorb the material with an inert substance.[2][4]

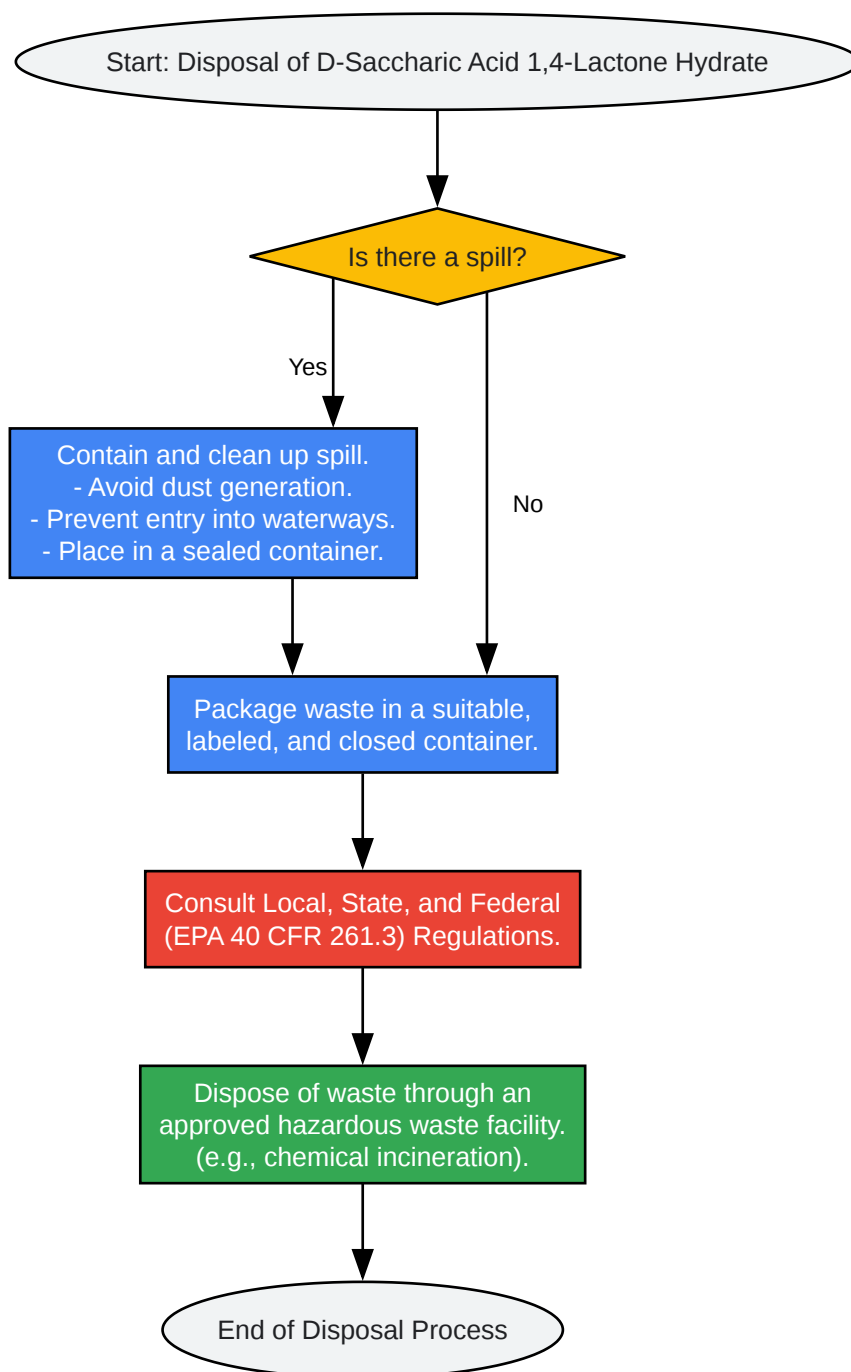
- Collection: Place the collected material into a suitable, closed, and labeled container for disposal.[\[2\]](#)

2. Final Disposal of Waste:

- Regulatory Compliance: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to the US EPA guidelines (40 CFR 261.3). Additionally, consult state and local hazardous waste regulations to ensure complete and accurate classification.[\[4\]](#)
- Recommended Disposal Method: One approved method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
- Container Disposal: Do not reuse empty containers. Dispose of them in the same manner as the unused product.[\[4\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Saccharic acid 1,4-lactone hydrate**.



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Caption: Disposal workflow for **D-Saccharic acid 1,4-lactone hydrate**.

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